

D-(+)-Cellohexose Eicosaacetate: An Overview of its Presumed Biological Activity and Targets

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Compound of Interest

Compound Name: *D-(+)-Cellohexose eicosaacetate*

Cat. No.: B593227

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For the attention of: Researchers, scientists, and drug development professionals.

Introduction

D-(+)-Cellohexose eicosaacetate is a complex carbohydrate derivative that has been identified as a specialized enzyme inhibitor.^[1] This whitepaper aims to provide a comprehensive technical overview of its biological activity and potential molecular targets. However, it is critical to note that detailed, publicly available research on the specific mechanisms and quantitative efficacy of **D-(+)-Cellohexose eicosaacetate** is exceptionally limited. The information presented herein is based on supplier specifications and the broader context of related compounds.

Chemical Identity

Characteristic	Value
CAS Number	355012-91-8
Molecular Formula	C ₇₆ H ₁₀₂ O ₅₁
Molecular Weight	1831.59 g/mol
Synonyms	O-2,3,4,6-Tetra-O-acetyl- <i>b</i> -D-glucopyranosyl-(1-4)-O-2,3,6-tri-O-acetyl- <i>b</i> -D-glucopyranosyl-(1-4)-O-2,3,6-tri-O-acetyl- <i>b</i> -D-glucopyranosyl-(1-4)-...

Reported Biological Activity

D-(+)-Cellohexose eicosaacetate is marketed as a tool for research in several key therapeutic areas, suggesting a range of biological activities. According to suppliers, it is used for studying:

- Diabetes: This suggests a potential role in modulating carbohydrate-metabolizing enzymes.
- Cancer: Indicating possible anti-proliferative or cytotoxic effects.
- Inflammatory Disorders: Pointing towards an ability to interfere with inflammatory pathways.

[\[1\]](#)

Despite these broad claims, specific biological targets and quantitative data on the activity of **D-(+)-Cellohexose eicosaacetate** are not available in peer-reviewed literature.

Postulated Targets and Mechanism of Action

Given its structural similarity to cello-oligosaccharides, it is plausible that **D-(+)-Cellohexose eicosaacetate** may act as an inhibitor of glycosidases or other carbohydrate-binding proteins. The extensive acetylation would significantly alter its solubility and steric profile compared to its parent molecule, D-(+)-Cellohexose, likely leading to a different target profile or mechanism of inhibition.

Due to the lack of specific data, any discussion of signaling pathways remains speculative. A logical workflow for investigating its mechanism of action is proposed below.

Caption: Proposed workflow for elucidating the biological targets and mechanism of action of **D-(+)-Cellohexose eicosaacetate**.

Quantitative Data

A thorough search of scientific databases and supplier information did not yield any quantitative data regarding the biological activity of **D-(+)-Cellohexose eicosaacetate**. This includes, but is not limited to:

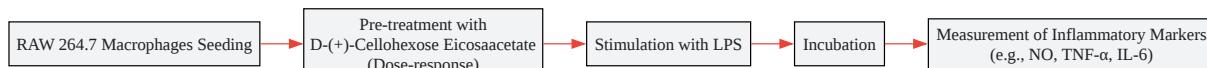
- IC_{50} or EC_{50} values for any specific enzyme or cell line.
- Kinetic inhibition constants (K_i , K_i').

- Data from in vivo efficacy studies.

The absence of such data prevents a detailed comparison with other known inhibitors.

Experimental Protocols

Detailed experimental protocols for assays involving **D-(+)-Cellohexose eicosoacetate** are not publicly available. For researchers interested in evaluating this compound, standard protocols for enzyme inhibition, cell viability, and inflammation assays would need to be adapted. An example of a generalized experimental design for testing its anti-inflammatory potential is outlined below.



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Caption: A generalized workflow for assessing the in vitro anti-inflammatory activity of **D-(+)-Cellohexose eicosoacetate**.

Conclusion

D-(+)-Cellohexose eicosoacetate is a commercially available research chemical with purported applications in the study of diabetes, cancer, and inflammation. However, there is a significant gap in the scientific literature regarding its specific biological targets, mechanism of action, and quantitative efficacy. The information provided by suppliers is of a general nature and is not substantiated by published, peer-reviewed data.

For researchers and drug development professionals, **D-(+)-Cellohexose eicosoacetate** represents a molecule with potential for discovery, but its utility is currently hampered by the lack of foundational biological data. The workflows presented in this document offer a starting point for a systematic investigation into its properties. Any research on this compound would be novel and would contribute significantly to the understanding of its biological function. It is recommended that any use of this compound be preceded by rigorous in-house validation and characterization.

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References

- 1. bocsci.com [bocsci.com]
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